

Application Notes and Protocols for Pimobendan Analysis in Canine Plasma

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Compound of Interest

Compound Name: Pimobendan-d3

Cat. No.: B15556900

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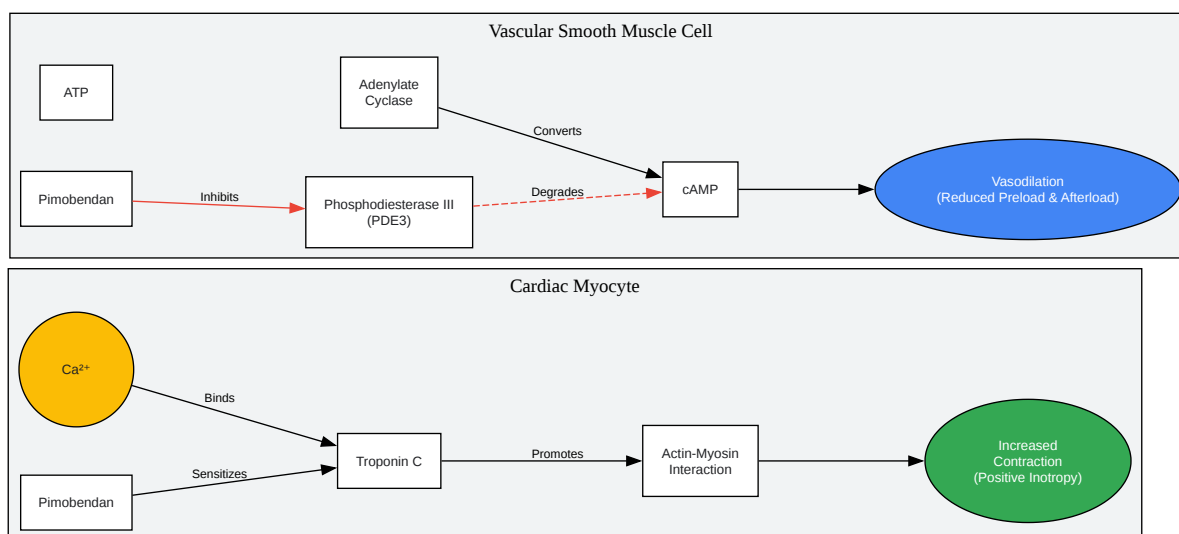
Introduction

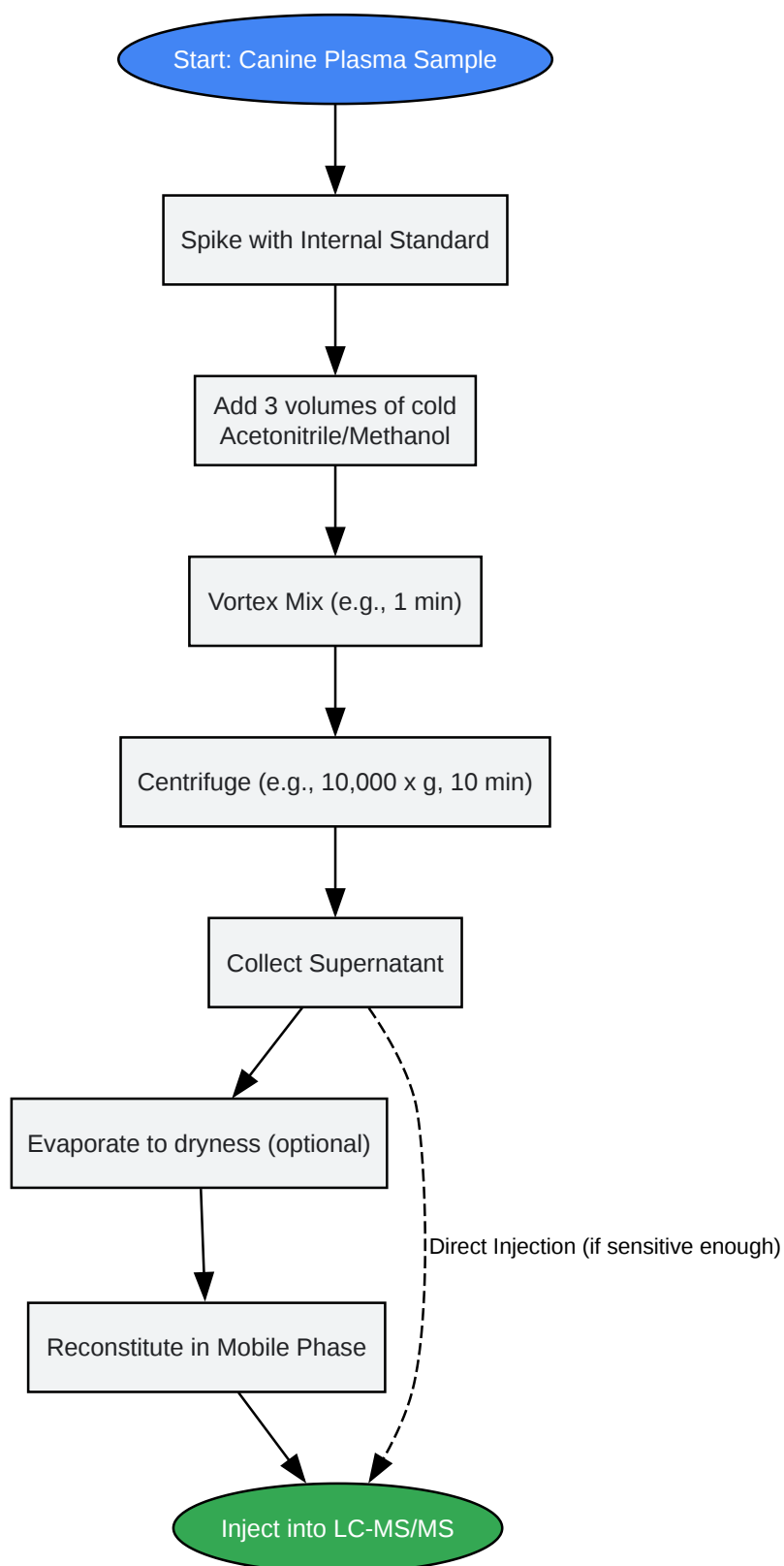
Pimobendan is a crucial medication in veterinary cardiology, primarily used for the management of congestive heart failure in dogs. It functions as an inodilator, exhibiting both positive inotropic and vasodilatory effects. Accurate quantification of Pimobendan and its active metabolite, O-desmethylpimobendan (ODMP), in canine plasma is essential for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. This document provides detailed application notes and experimental protocols for the sample preparation of canine plasma prior to the analysis of Pimobendan, typically by High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

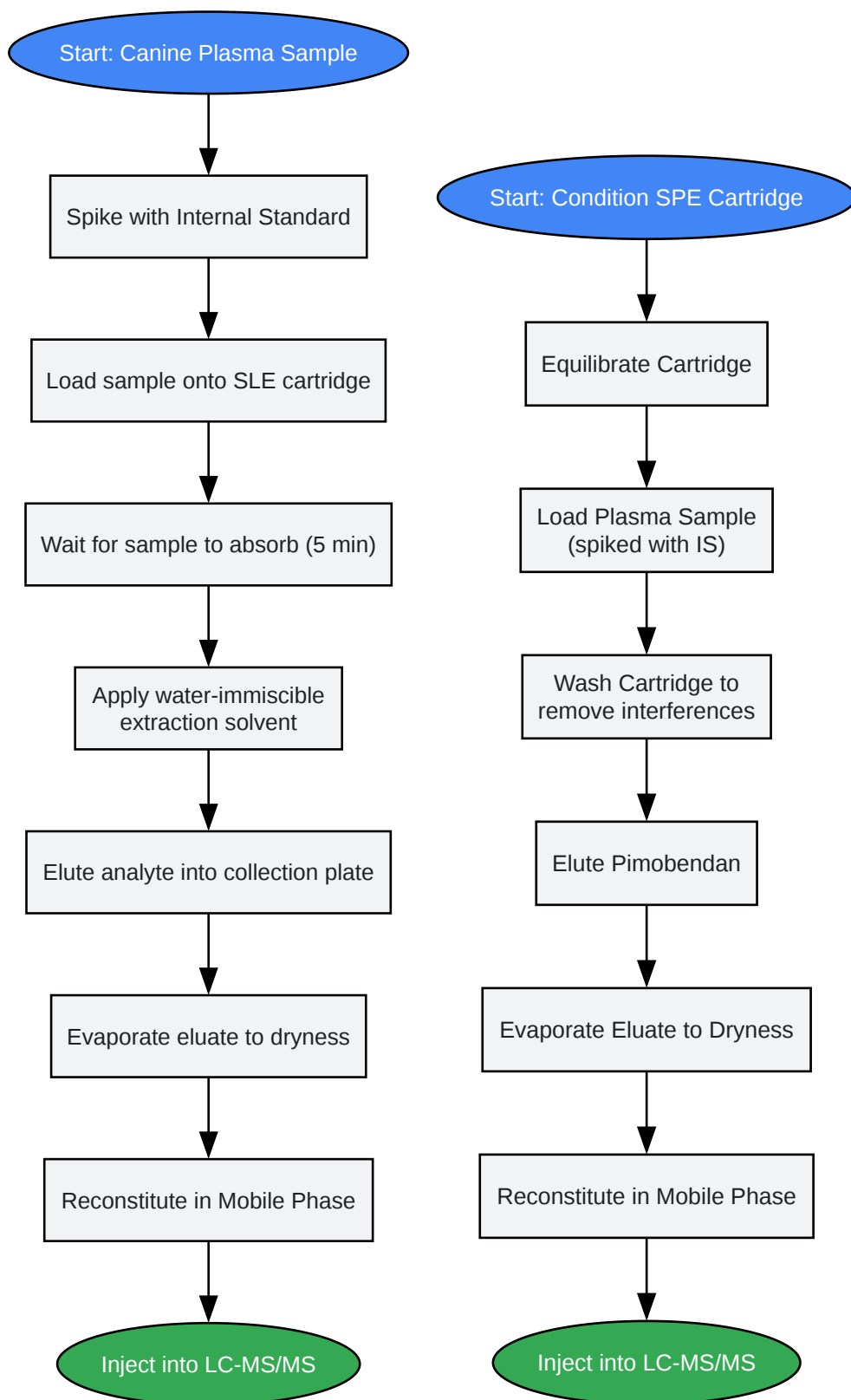
Mechanism of Action of Pimobendan

Pimobendan exerts its therapeutic effects through a dual mechanism of action. Firstly, it acts as a calcium sensitizer on cardiac myofilaments. By increasing the affinity of troponin C for calcium, it enhances the contractility of the heart muscle without a significant increase in myocardial oxygen consumption. Secondly, it is a selective inhibitor of phosphodiesterase III

(PDE3), which leads to an increase in cyclic adenosine monophosphate (cAMP) levels. This results in vasodilation, reducing both preload and afterload on the heart.







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